

Test-Retest Reliability of [11C]GSK215083 PET Imaging: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: GSK215083

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This guide provides a comprehensive overview of the PET radioligand [11C]GSK215083, with a focus on its application in imaging the serotonin 6 (5-HT6) receptor. While direct test-retest reliability data for [11C]GSK215083 is not readily available in the published literature, this guide offers a comparison with other relevant PET tracers for which such data exists, providing a valuable reference for researchers, scientists, and drug development professionals.

Overview of [11C]GSK215083

[11C]GSK215083 is a positron emission tomography (PET) radioligand developed for in vivo imaging of the 5-HT6 receptor in the brain. It has been demonstrated to readily cross the blood-brain barrier and exhibit a heterogeneous distribution consistent with the known density of 5-HT6 receptors, with the highest uptake in the striatum, moderate uptake in the cortex, and the lowest in the cerebellum.^[1] Notably, [11C]GSK215083 also shows affinity for the 5-HT2A receptor, which should be considered when interpreting imaging data.^[1]

Performance Comparison

To provide a context for the potential performance of [11C]GSK215083, the following table summarizes its key characteristics alongside the test-retest reliability data of other PET radioligands used for imaging serotonin receptors. The intraclass correlation coefficient (ICC) is

a measure of reliability, with values closer to 1 indicating higher reliability. Variability (often expressed as absolute percentage difference) indicates the degree of change between test and retest scans.

Table 1: Comparison of [11C]**GSK215083** Characteristics and Test-Retest Reliability of Alternative PET Tracers

Radioligand	Primary Target	Test-Retest Interval	Intraclass Correlation Coefficient (ICC)	Absolute Variability (%)	Key Findings
[11C]GSK215083	5-HT6 Receptor	Not Reported	Not Reported	Not Reported	High affinity for 5-HT6 receptors; also binds to 5-HT2A receptors. [1]
[11C]DASB	Serotonin Transporter (SERT)	1 hour	0.44 - 0.85	4 - 13	Good reproducibility for SERT imaging. [2]
[18F]-setoperone	5-HT2A Receptor	5-16 weeks	0.91 - 0.97 (cortical regions)	2 - 12	High test-retest reliability in older adults. [3] [4]
[11C]raclopride	Dopamine D2/3 Receptors	7 months	0.85 - 0.96	4 - 8	High long-term test-retest reliability. [5]
[11C]P943	5-HT1B Receptor	Same day	High (specific values vary by region)	0.2 - 5.4	Very good test-retest reproducibility. [6]

Experimental Protocols

Detailed methodologies are crucial for the replication and comparison of findings. The following sections outline a typical experimental protocol for a $[11\text{C}]\text{GSK215083}$ PET imaging study, based on published research.

Radiosynthesis of $[11\text{C}]\text{GSK215083}$

The radiosynthesis of $[11\text{C}]\text{GSK215083}$ is typically performed via methylation of a precursor molecule using $[11\text{C}]\text{methyl iodide}$ or $[11\text{C}]\text{methyl triflate}$. The process involves a series of chemical reactions and purification steps to yield the final radiotracer with high radiochemical purity and specific activity.

Human PET Imaging Protocol

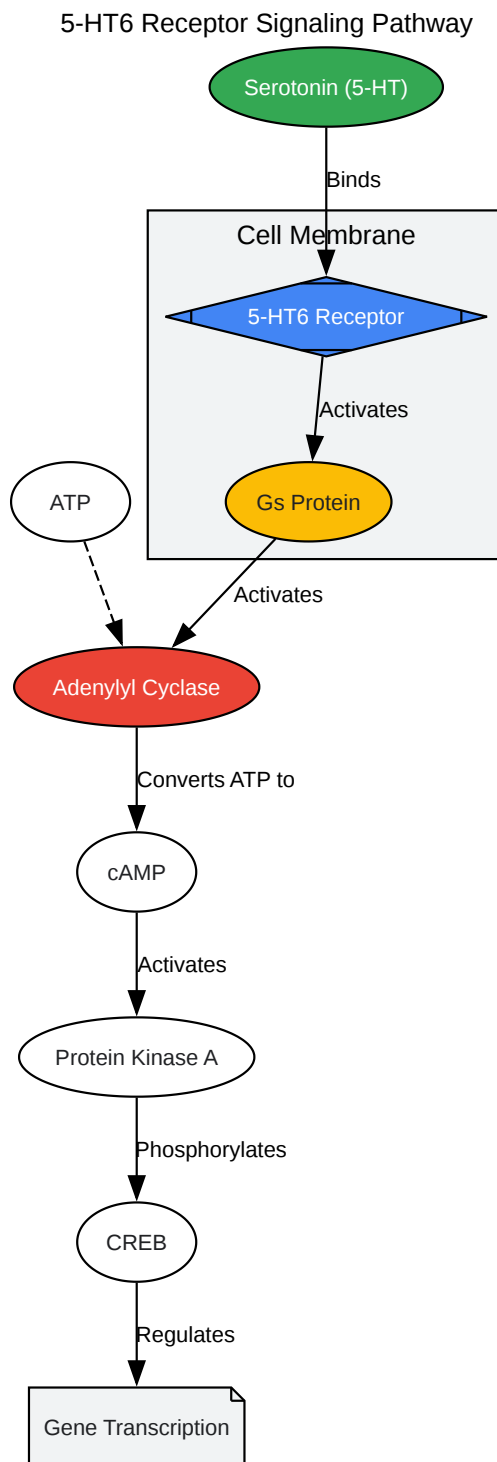
A representative protocol for a human $[11\text{C}]\text{GSK215083}$ PET scan is as follows:

- **Subject Preparation:** Subjects are typically required to fast for a certain period before the scan. An intravenous line is inserted for radiotracer injection, and in some studies, an arterial line may be placed for blood sampling to measure the arterial input function.
- **PET Scan Acquisition:**
 - The subject is positioned in the PET scanner with their head immobilized.
 - A transmission scan is performed for attenuation correction.
 - A bolus of $[11\text{C}]\text{GSK215083}$ (typically around 350 MBq) is injected intravenously.
 - Dynamic emission data are acquired for 90-120 minutes.[\[7\]](#)
- **Image Reconstruction and Analysis:**
 - The acquired data are corrected for attenuation, scatter, and radioactive decay.
 - Dynamic images are reconstructed.
 - Regions of interest (ROIs) are delineated on the images, often with the aid of a co-registered MRI scan.

- Time-activity curves are generated for each ROI.
 - Kinetic modeling is applied to the time-activity curves to estimate outcome measures such as the binding potential (BPND), which reflects the density of available receptors. The cerebellum is often used as a reference region due to its low density of 5-HT6 receptors.
- [7]

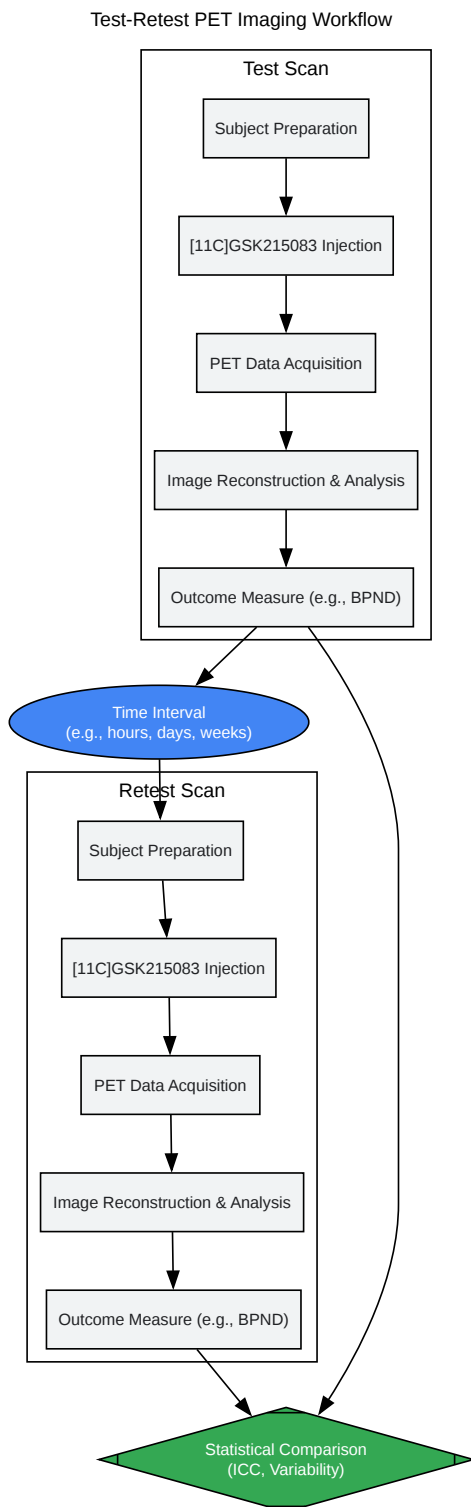
Signaling Pathways and Experimental Workflows

Visualizing complex biological and experimental processes can significantly enhance understanding. The following diagrams, created using the DOT language, illustrate the 5-HT6 receptor signaling pathway and a typical workflow for a test-retest PET imaging study.



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Caption: 5-HT6 Receptor Signaling Pathway.



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